

Prudent Disposal Practices for Orlandin in a Laboratory Setting

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Compound of Interest

Compound Name: Orlandin

Cat. No.: B1237627

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For laboratory professionals, including researchers, scientists, and drug development experts, the responsible management and disposal of chemical compounds are fundamental to ensuring personnel safety and environmental protection. **Orlandin**, a fungal metabolite identified as 7-hydroxy-8-(7-hydroxy-4-methoxy-5-methyl-2-oxochromen-8-yl)-4-methoxy-5-methylchromen-2-one, requires careful handling and disposal.^[1] In the absence of a specific Safety Data Sheet (SDS) for **Orlandin**, this guide provides a framework for its proper disposal based on general principles of laboratory safety and chemical waste management.

Key Safety and Hazard Considerations

Given that specific hazard information for **Orlandin** is not readily available, it is crucial to handle it with a high degree of caution, assuming it may possess unknown toxicological and ecotoxicological properties. All personnel handling **Orlandin** should adhere to standard laboratory safety protocols and wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a laboratory coat. All work should be conducted in a well-ventilated area or under a chemical fume hood to minimize inhalation exposure.

Quantitative Data Summary

While a comprehensive, experimentally verified dataset for **Orlandin** is not available, the following table summarizes its basic chemical properties.^{[1][2]}

Property	Value
Molecular Formula	C ₂₂ H ₁₈ O ₈
Molecular Weight	410.37 g/mol
Appearance	Solid (presumed)
IUPAC Name	7-hydroxy-8-(7-hydroxy-4-methoxy-5-methyl-2-oxochromen-8-yl)-4-methoxy-5-methylchromen-2-one

Data sourced from PubChem and GSRS databases.

Standard Disposal Protocol

The disposal of **Orlandin** must follow established procedures for hazardous chemical waste. The overarching principle is to prevent its release into the environment. Therefore, under no circumstances should **Orlandin** or its solutions be disposed of down the drain. All waste containing **Orlandin** must be collected and managed as hazardous waste.

Waste Segregation and Collection:

- Solid Waste:
 - Collect un-used or contaminated solid **Orlandin** in a clearly labeled, sealable hazardous waste container.
 - Contaminated materials such as weighing paper, gloves, and pipette tips should also be placed in this container.
- Liquid Waste:
 - Solutions containing **Orlandin** should be collected in a dedicated, labeled, and sealed hazardous waste container for liquid chemical waste.
 - Ensure the container is compatible with the solvents used.

Spill Management Protocol

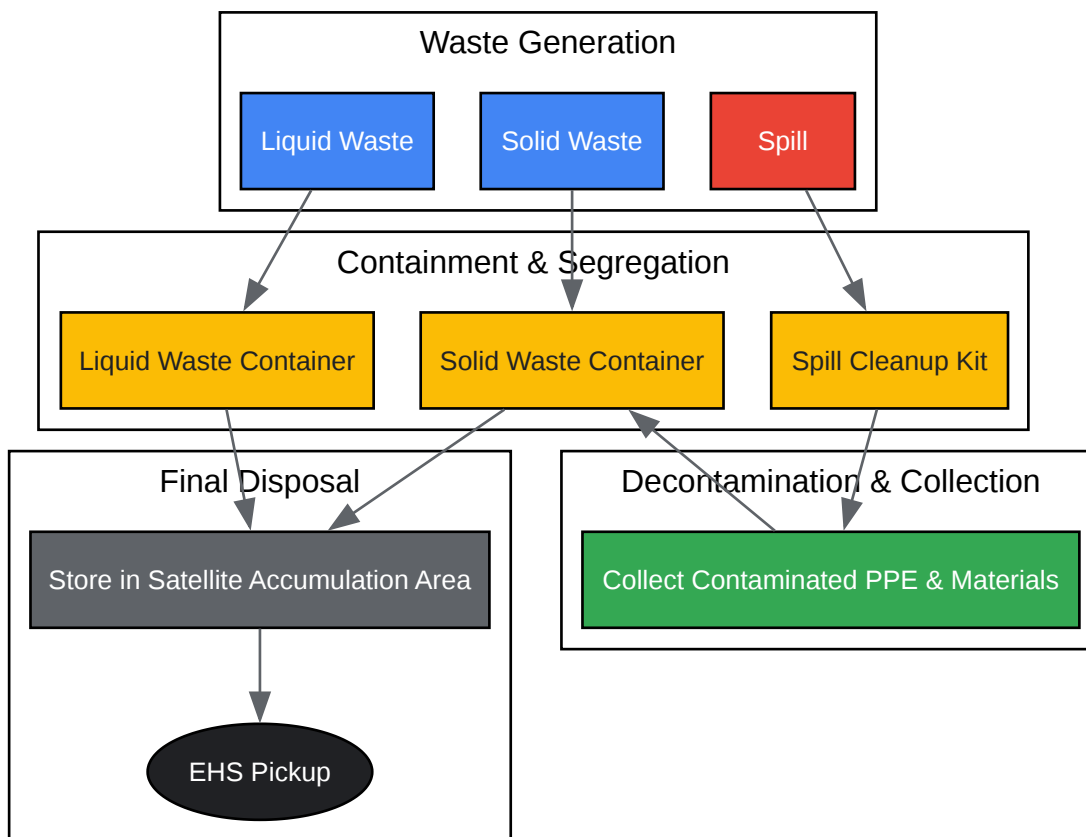
In the event of an accidental spill of **Orlandin**, immediate and appropriate action is necessary to mitigate exposure and environmental contamination.

- **Ensure Personal Safety:** Evacuate all non-essential personnel from the immediate vicinity. Ensure you are wearing appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. Avoid creating and inhaling dust.
- **Contain the Spill:** Prevent the spill from spreading. For liquid spills, use an absorbent material to create a dike around the spill area.
- **Absorb the Spill:**
 - For solid spills, carefully cover the material with a damp paper towel to avoid generating airborne dust, and then gently sweep the material into a designated hazardous waste container.
 - For liquid spills, cover the spill with a non-reactive absorbent material, such as vermiculite, sand, or a commercial chemical absorbent.
- **Collect the Waste:** Carefully scoop or sweep the absorbed material into a designated, labeled hazardous waste container.
- **Decontaminate the Area:** Clean the surface of the spill area and any contaminated equipment with an appropriate solvent (e.g., ethanol or isopropanol), followed by soap and water.
- **Dispose of Contaminated Materials:** All materials used for cleanup, including absorbent pads, wipes, and contaminated PPE, must be placed in the hazardous waste container.
- **Final Disposal:** The sealed hazardous waste container should be stored in a designated satellite accumulation area and disposed of through your institution's environmental health and safety (EHS) office in accordance with local, state, and federal regulations.

Orlandin Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **Orlandin** waste in a laboratory setting.

Figure 1. Orlandin Disposal Workflow



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Caption: General workflow for the proper disposal of **Orlandin** waste.

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References

- 1. Orlandin | C₂₂H₁₈O₈ | CID 5484238 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
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